

calcium periodate vs potassium periodate solubility and applications

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Compound Focus: Calcium periodate

CAS No.: 22700-17-0

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Solubility and Basic Properties

The table below summarizes the available data for potassium periodate. Note that the solubility of **calcium periodate** could not be found in the current search.

Property	Potassium Periodate	Calcium Periodate
Chemical Formula	KIO ₄ [1]	Information Missing
Molar Mass	230.00 g·mol ⁻¹ [1]	Information Missing
Solubility in Water	0.42 g/100 mL (at 20 °C) [1]	Information Missing
Solubility Notes	Low solubility; increases with temperature (0.17 g/100mL at 0°C to 7.87 g/100mL at 100°C) [1]	Information Missing
Form	White crystalline powder, available in metaperiodate form [1]	Information Missing

Key Applications and Experimental Context

Potassium periodate and periodates in general have important uses in chemical synthesis and material science. Here are some key areas with their experimental contexts.

Pharmaceutical Synthesis & Organic Transformation

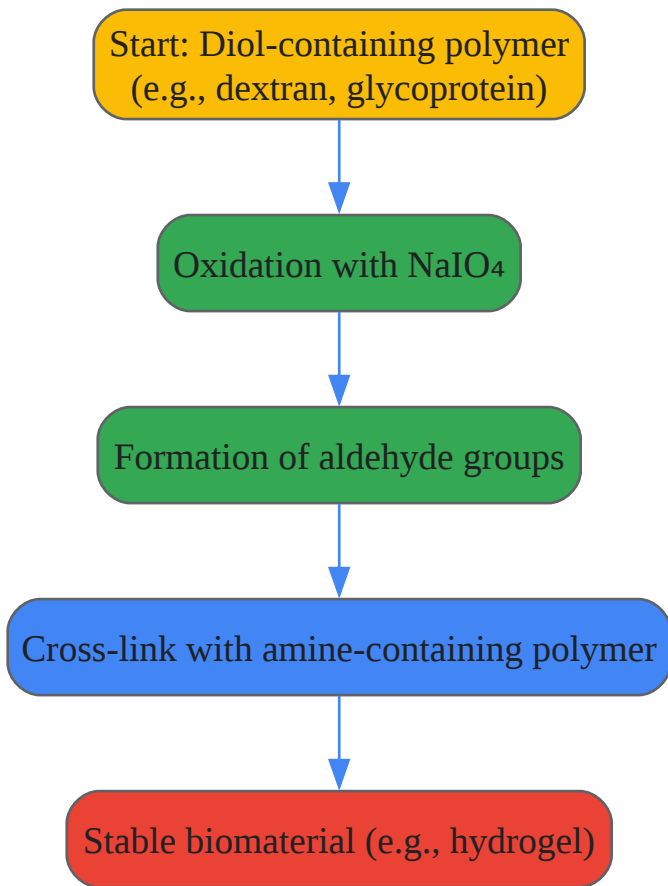
Periodates are valued in organic synthesis for their oxidizing properties.

- **Experimental Context:** Periodate is used for difficult **iodinations of alkenes and arenes** and in the **synthesis of N-protected α - and β -amino acids**, as well as **vinyl sulfones** [2]. These processes are relevant to the production of Active Pharmaceutical Ingredients (APIs). The oxidation is typically conducted in an aqueous solution, and the reaction progress can be monitored by analytical methods like liquid chromatography [2].

Biomaterial Cross-linking

Periodate oxidation is an established method to modify and cross-link biomaterials.

- **Experimental Context:** The **periodate method** is used to oxidize carbohydrate residues in glycoproteins or polymers like dextran [3] [4]. A typical protocol involves reacting the material with a 10 mg/mL sodium periodate solution in the dark for 15-30 minutes at room temperature [3]. The generated aldehyde groups can then form stable cross-links with amine groups on other molecules, a process used to create hydrogels for drug delivery [4]. The workflow is as follows:

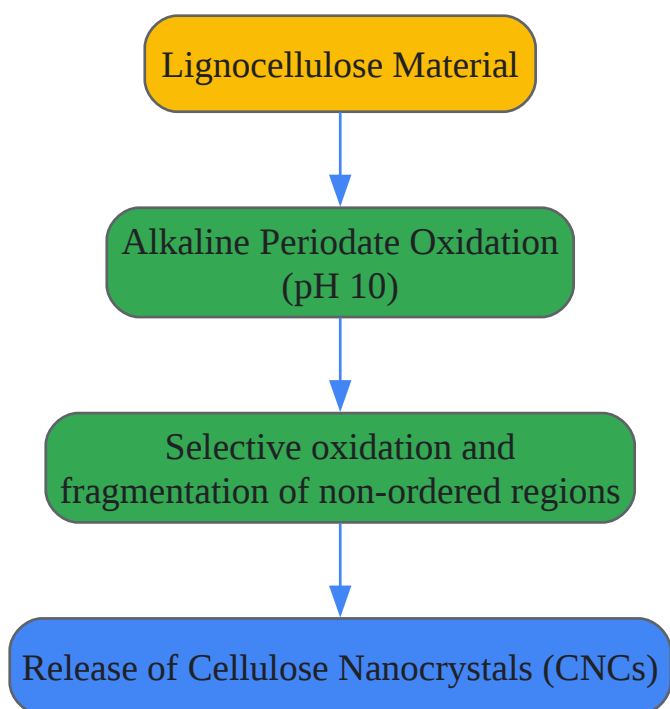


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Nanomaterial Isolation

A specific alkaline periodate oxidation process can be used to isolate cellulose nanocrystals (CNCs).

- **Experimental Context:** In a novel method, **microcrystalline cellulose is oxidized with periodic acid (H₅IO₆)** at pH 10 and room temperature for 14 days in the dark [5]. This process selectively degrades the non-ordered regions of cellulose. The resulting CNCs are then purified through centrifugation, dialysis, and ultrasonication [5]. The selectivity of this process is illustrated below:



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How to Proceed with the Comparison

Given the lack of direct data for **calcium periodate**, I suggest the following approaches to build a more complete guide:

- **Check Specialized Databases:** Search for **calcium periodate** in chemical databases such as **PubChem**, **SciFinder**, or **Reaxys**, which often contain detailed physical property data.
- **Explore Underlying Reasons:** The very low solubility of potassium periodate is a noted feature [1]. It is possible that **calcium periodate** has even lower solubility, which could explain its absence from common applications and make its experimental handling and use in aqueous systems challenging. This hypothesis could be a point of discussion in your guide.

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References

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To cite this document: Smolecule. [calcium periodate vs potassium periodate solubility and applications]. Smolecule, [2026]. [Online PDF]. Available at:

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